

Technical Guide: Structural Characterization of 1H,1H-Perfluoroundecan-1-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1H,1H-Perfluoroundecan-1-ol

CAS No.: 307-46-0

Cat. No.: B1333431

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1H,1H-Perfluoroundecan-1-ol (CAS RN: 307-46-0) is a fluorotelomer alcohol (FTOH) characterized by a long perfluorinated carbon chain and a terminal primary alcohol functional group.[1] This unique structure imparts properties such as high thermal and chemical stability, and a distinct hydrophobic and lipophobic nature, making it a subject of interest in materials science, surface chemistry, and as a potential intermediate in the synthesis of more complex fluorinated molecules, including those with applications in drug delivery and development.

This technical guide provides a comprehensive overview of the structural characterization of **1H,1H-Perfluoroundecan-1-ol**, detailing its physicochemical properties and the analytical techniques employed for its identification and purity assessment. While experimental spectroscopic data for this specific molecule is not widely published, this guide presents predicted data and expected spectral features based on the analysis of analogous compounds and established principles of spectroscopic interpretation.

Physicochemical Properties

The fundamental physicochemical properties of **1H,1H-Perfluoroundecan-1-ol** are summarized in the table below. This information is crucial for its handling, storage, and application in various experimental settings.

Property	Value	Reference
CAS Registry Number	307-46-0	[1][2]
Molecular Formula	C ₁₁ H ₃ F ₂₁ O	[1]
Molecular Weight	550.11 g/mol	[1]
Melting Point	102-105 °C	[2][3]
Boiling Point	143 °C at 80 mmHg	[2][3]
Appearance	White solid	[3]

Spectroscopic Characterization

The structural elucidation of **1H,1H-Perfluoroundecan-1-ol** relies on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy (¹H, ¹³C, and ¹⁹F), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for providing detailed information about the carbon-hydrogen framework and the fluorine atoms within the molecule.

Predicted ¹H NMR Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.3 - 4.5	Triplet	2H	-CH ₂ -OH
~2.0 - 2.5	Singlet (broad)	1H	-OH

Predicted ^{13}C NMR Data

Chemical Shift (ppm)	Assignment
~55 - 60	-CH ₂ -OH
~105 - 125 (multiple signals)	-(CF ₂) ₉ -CF ₃

Expected ^{19}F NMR Data

The ^{19}F NMR spectrum is expected to show a series of signals corresponding to the different fluorine environments along the perfluoroalkyl chain. The chemical shifts are referenced to CFCl₃.

Chemical Shift (ppm)	Assignment
~ -81	-CF ₃
~ -122 to -127 (multiple signals)	-(CF ₂) ₈ -
~ -114	-CF ₂ -CH ₂ -

Infrared (IR) Spectroscopy

The IR spectrum of **1H,1H-Perfluoroundecan-1-ol** is expected to exhibit characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 3300 - 3400	Strong, Broad	O-H stretch of the alcohol
~ 2850 - 2960	Weak to Medium	C-H stretch of the methylene group
~ 1050 - 1250	Very Strong	C-F and C-C stretches of the perfluoroalkyl chain
~ 1000 - 1100	Strong	C-O stretch of the primary alcohol

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. For a similar compound, 1H,1H-Perfluorodecan-1-ol, a mass spectrum is available.[4] The fragmentation of **1H,1H-Perfluoroundecan-1-ol** is expected to follow a similar pattern, characterized by the loss of small fragments and the generation of a series of perfluorinated ions.

Expected Fragmentation Pattern (Electron Ionization - EI)

- Molecular Ion (M^+): A weak or absent molecular ion peak at m/z 550 is expected due to the lability of the alcohol.
- $[M-H_2O]^+$: A peak corresponding to the loss of water.
- $[M-HF]^+$: A peak corresponding to the loss of hydrogen fluoride.
- Characteristic Perfluoroalkyl Fragments: A series of peaks corresponding to $[C_nF_{2n+1}]^+$ fragments.

Experimental Protocols

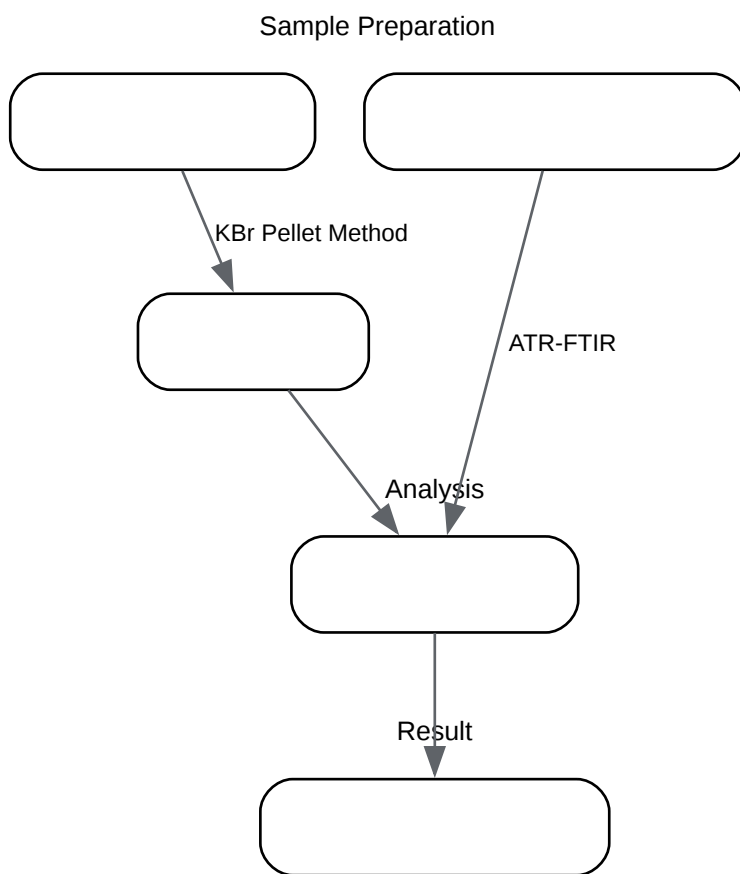
The following sections detail the general methodologies for the structural characterization of **1H,1H-Perfluoroundecan-1-ol**.

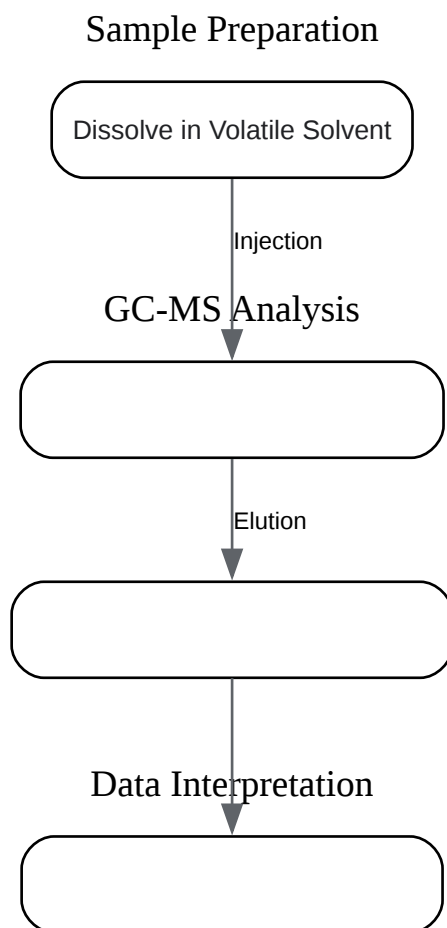
NMR Spectroscopy

A standard protocol for acquiring NMR spectra of fluorinated compounds is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of **1H,1H-Perfluoroundecan-1-ol** in a suitable deuterated solvent (e.g., $CDCl_3$, acetone- d_6) in a 5 mm NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- 1H NMR Acquisition:
 - Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.

- Set the spectral width to cover the expected chemical shift range (e.g., 0-10 ppm).
- Use a relaxation delay of 1-2 seconds.
- ¹³C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - A larger number of scans will be required due to the low natural abundance of ¹³C.
 - Set the spectral width to cover the expected range (e.g., 0-150 ppm).
- ¹⁹F NMR Acquisition:
 - Acquire the spectrum with proton decoupling.
 - Use a reference standard such as CFCl₃ (trichlorofluoromethane) or a secondary standard.
 - Set a wide spectral width to encompass the large chemical shift range of fluorine (e.g., +50 to -250 ppm).





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- To cite this document: BenchChem. [Technical Guide: Structural Characterization of 1H,1H-Perfluoroundecan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1333431/docs#technical-guide-structural-characterization-of-1h-1h-perfluoroundecan-1-ol>]

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